trans-2-Hexenyl Valerate: Structural Architecture & Physicochemical Profiling

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Compound of Interest		
Compound Name:	*trans-2-Hexenyl valerate*	
CAS No.:	*56922-74-8*	
Cat. No.:	*B1588256*	*Get Quote*

Executive Technical Summary

trans-2-Hexenyl valerate (CAS: 56922-74-8) is a high-impact ester belonging to the "Green Leaf Volatile" (GLV) family. Structurally, it combines an unsaturated six-carbon alcohol moiety (

-configuration) with a pentanoic acid tail. This specific stereochemical configuration confers a distinct sensory profile—sharper and more "fatty-fruity" than its cis-3 isomers—making it a critical tool in reconstructing realistic fruit aromatics (apple, pear, pineapple) and modifying green floral accords.

For the researcher, this molecule presents a dual challenge: stability of the allylic ester bond during formulation and stereochemical integrity during synthesis. This guide provides the mechanistic grounding required to synthesize, analyze, and stabilize this compound in complex matrices.

Molecular Identity & Structural Analysis

The olfactory and chemical behavior of **trans-2-hexenyl valerate** is dictated by the rigidity of the double bond at the C2 position of the hexenyl chain. Unlike the flexible saturated analogs, the trans (

) geometry creates a planar region that influences receptor binding and volatility.

Chemical Identification Data

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Parameter	Technical Specification
IUPAC Name	[(E)-hex-2-enyl] pentanoate
CAS Number	56922-74-8
FEMA Number	3935
Molecular Formula	
Molecular Weight	184.28 g/mol
SMILES	CCCCC(=O)OC/C=C/CCC
Stereochemistry	( )-isomer (>95% purity required for standard odor profile)

Physicochemical Profile

The following data points are critical for process engineering (distillation) and formulation (solubility parameters).

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Property	Value	Experimental Context
Boiling Point	70.0 °C	@ 1.00 mm Hg (Vacuum Distillation)
Flash Point	76.67 °C (170 °F)	Closed Cup (TCC)
Density	0.873 – 0.879 g/cm³	@ 25 °C
Refractive Index	1.431 – 1.438	@ 20 °C
LogP (o/w)	4.17	High lipophilicity; soluble in non-polar matrices
Vapor Pressure	0.046 mmHg	@ 25 °C (Low volatility fixative effect)
Solubility	Insoluble	Water (<10 mg/L)
Solubility	Soluble	Ethanol, fixed oils, propylene glycol

Synthetic & Biosynthetic Pathways

Industrial Chemical Synthesis

The commercial production relies on direct Fischer esterification. The critical quality control parameter is preventing the isomerization of the double bond or the migration of the double bond to the thermodynamically more stable conjugated positions if not already present.

- Precursors:trans-2-Hexenol (often derived from trans-2-hexenal hydrogenation) + Valeric Acid.
- Catalyst: p-Toluenesulfonic acid (pTSA) or Sulfuric acid (trace).
- Process Note: Water removal (azeotropic distillation) is essential to drive the equilibrium to the right.

Biosynthetic Origin (Nature's Pathway)

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In fruit tissue (e.g., apples, strawberries), this ester is not a primary metabolite but a secondary product of the Lipoxygenase (LOX) Pathway. The "Green" note comes from fatty acid breakdown, while the "Fruity" valerate tail comes from amino acid metabolism.

- Hexenyl Source: Linolenic acid oxidation ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted">

  cleavage to aldehydes

  reduction to alcohols.[1]

- Valeryl Source:

  -oxidation of fatty acids or degradation of branched-chain amino acids (Leucine/Isoleucine) yielding Valeryl-CoA.

- Enzyme: Alcohol Acyltransferase (AAT) acts as the "molecular welder."

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Figure 1: Biosynthetic convergence of the LOX pathway (green notes) and amino acid metabolism (fruity esters) to form **trans-2-hexenyl valerate**.

Analytical Profiling (GC-MS)

Identification of **trans-2-hexenyl valerate** requires distinguishing it from its cis-3 isomer and saturated analogs.

Mass Spectrometry Fragmentation Logic

The molecule cleaves characteristically at the ester linkage and the allylic position.

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m/z Peak	Fragment Identity	Mechanism
83 (Base Peak)		Allylic Cleavage: Loss of the valerate group. The cyclohexenyl or linear hexenyl cation is highly stable.
57		Alkyl Chain: Fragmentation of the valeryl (pentanoate) tail.
85		Acylium Ion: Cleavage alpha to the carbonyl oxygen ( ).
184		Molecular Ion: Usually very weak or invisible in EI spectra due to rapid fragmentation.

Recommended Column for Separation

- Polar Phase (e.g., DB-Wax, PEG): Essential for separating **trans-2-hexenyl valerate** from cis-3-hexenyl valerate. The trans-isomer typically elutes after the cis-isomer on polar columns due to pi-cloud interactions.
- Non-Polar Phase (e.g., DB-5): Separation is based primarily on boiling point; isomers may co-elute.

Sensory & Application Science

Organoleptic Profile

- Primary Descriptor: Fruity, Green, Waxy.
- Nuances: Ripe apple, pear skin, pineapple, with a "fatty" undertone characteristic of valerates.
- Comparison: Less "grassy" than cis-3-hexenyl esters; more "ripe fruit" character.

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Stability in Formulation

- pH Sensitivity: Esters are susceptible to hydrolysis.
  - Risk:[2] In high-water, low-pH (fruit juice) or high-pH (cleaning product) bases, the molecule hydrolyzes back to valeric acid (cheesy/sweaty odor) and hexenol.
  - Solution: Maintain pH 4.0–6.0 or use encapsulation for aqueous systems.
- Oxidation: The double bond is susceptible to autoxidation, though less so than polyunsaturated terpenes. Use antioxidants (BHT/Tocopherol) if stored in pure form.

Regulatory & Safety Status

- FEMA GRAS: 3935 (Generally Recognized As Safe).
- JECFA: 1379.
- EU Flavis: 09.559.
- Toxicology:
  - Current data indicates no safety concern at current levels of intake as a flavoring agent.
  - Metabolized via hydrolysis to innocuous alcohols and fatty acids, which enter the

    -oxidation cycle.[1]

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